

theoretical studies on Ethyl cyclopropanecarboximide stability

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Compound of Interest

Compound Name: Ethyl cyclopropanecarboximide

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Introduction: The Significance of Stability in Molecular Design

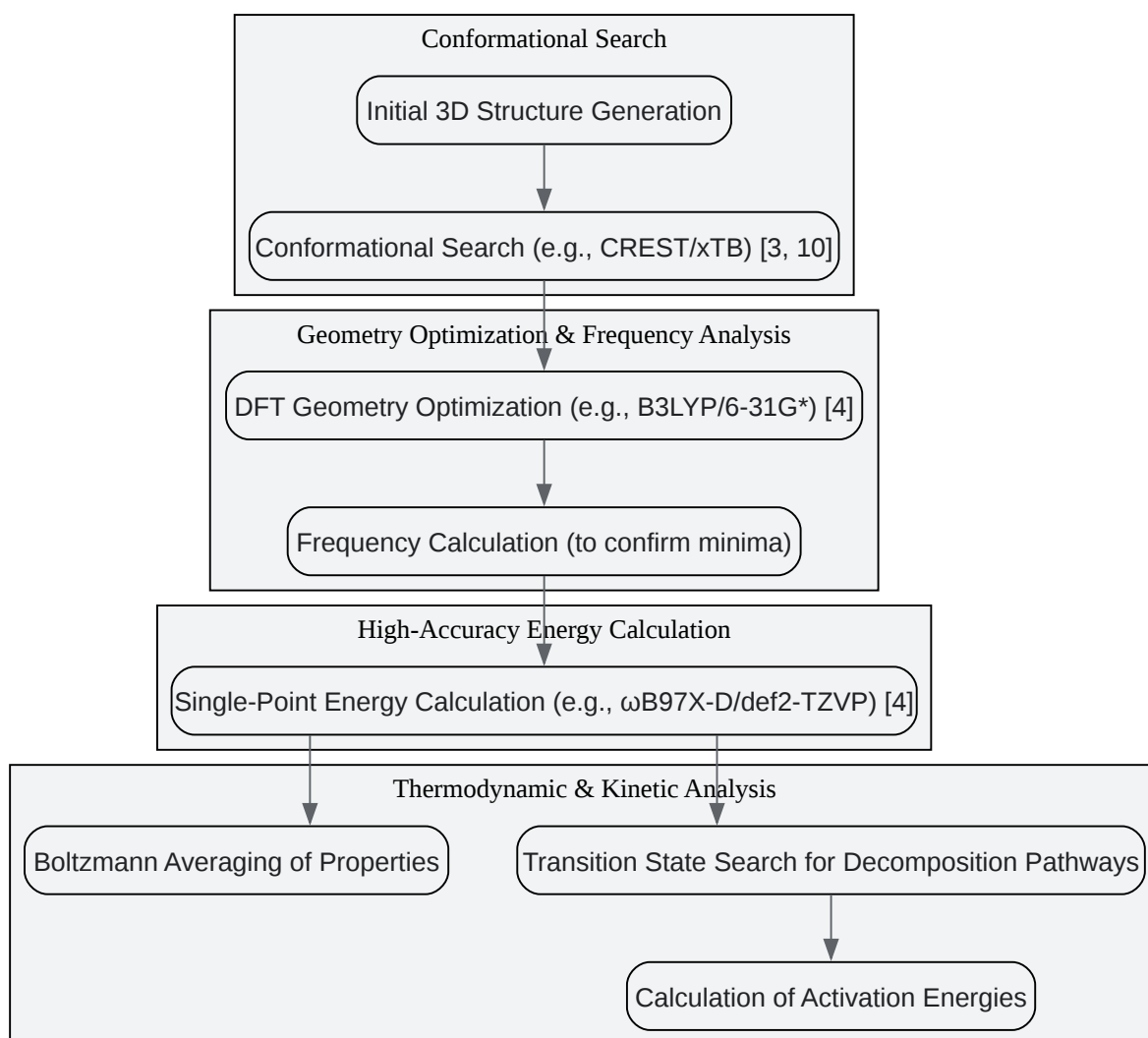
Ethyl cyclopropanecarboximide presents an interesting case study in molecular stability. The presence of the cyclopropane ring introduces significant ring strain, which can influence the molecule's overall energy and reactivity.[1][2][3] Concurrently, the imide functional group is known for its susceptibility to hydrolysis, a key factor in determining its kinetic stability and, consequently, its shelf-life and behavior in aqueous biological environments.[4][5] A thorough theoretical investigation of these stability aspects is crucial for anticipating its chemical liabilities and for guiding further derivatization in drug discovery programs.

Theoretical Methodology for Stability Analysis

A robust computational workflow is essential for accurately predicting the stability of **ethyl cyclopropanecarboximide**. Density Functional Theory (DFT) has proven to be a powerful tool for studying the electronic structure and properties of organic molecules.[6][7] The choice of functional and basis set is critical for obtaining reliable results, and a multi-step approach is often employed to balance computational cost and accuracy.[8][9]

Proposed Computational Workflow

The following workflow outlines a comprehensive approach to the theoretical stability analysis of **ethyl cyclopropanecarboximide**:



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Caption: A proposed computational workflow for the stability analysis of **ethyl cyclopropanecarboximide**.

Step-by-Step Experimental Protocols

- Conformational Search:
 - Generate an initial 3D structure of **ethyl cyclopropanecarboximide**.
 - Perform a comprehensive conformational search using a computationally efficient method like the GFN2-xTB tight-binding quantum chemical method within the CREST program to explore the potential energy surface.[\[10\]](#)[\[11\]](#)
- Geometry Optimization and Frequency Analysis:
 - Take the low-energy conformers identified from the conformational search.
 - Perform geometry optimization using a DFT functional, such as B3LYP, with a modest basis set like 6-31G*.[\[8\]](#)
 - Follow up with a frequency calculation at the same level of theory to verify that the optimized structures are true minima (i.e., have no imaginary frequencies).
- High-Accuracy Energy Calculation:
 - To obtain more accurate relative energies, perform single-point energy calculations on the optimized geometries using a higher-level functional and a larger basis set, for instance, ω B97X-D with the def2-TZVP basis set.[\[8\]](#)
- Thermodynamic and Kinetic Analysis:
 - Use the calculated energies to determine the relative thermodynamic stabilities of the conformers and their population distribution at a given temperature using Boltzmann statistics.
 - For kinetic stability, propose plausible decomposition pathways (e.g., hydrolysis).

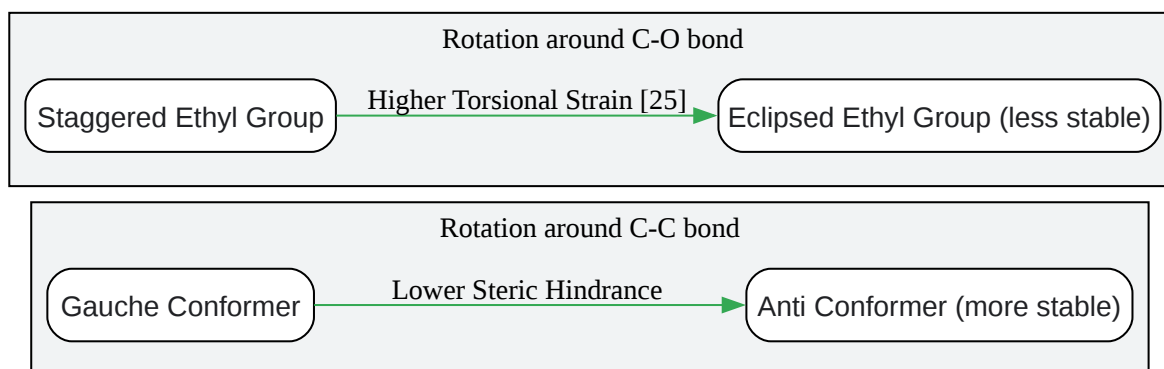
- Locate the transition state structures for these pathways and calculate the activation energies to assess the kinetic barriers.

Conformational Analysis and Isomerism

The conformational flexibility of **ethyl cyclopropanecarboximidate** primarily arises from the rotation around the C-C, C-O, and C-N single bonds. The relative orientation of the ethyl group and the cyclopropyl ring will significantly impact the molecule's stability due to steric and electronic effects.

Key Rotational Isomers

The rotation around the bond connecting the cyclopropyl ring and the imidate carbon, as well as the rotation of the ethyl group, will lead to several distinct conformers. The stability of these conformers will be governed by principles such as minimizing steric hindrance and optimizing electronic interactions.^{[12][13]} We can anticipate the existence of syn and anti conformers with respect to the orientation of the cyclopropyl ring and the ethyl group relative to the C=N bond.



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Caption: A simplified representation of key conformational considerations for **ethyl cyclopropanecarboximidate**.

Thermodynamic Stability

The thermodynamic stability of a molecule is related to its overall potential energy. For **ethyl cyclopropanecarboximide**, this is influenced by several factors, most notably the inherent strain of the cyclopropane ring.

Ring Strain

Cyclopropane possesses significant angle and torsional strain due to its 60° C-C-C bond angles, a significant deviation from the ideal 109.5° for sp³ hybridized carbons.^{[1][3]} This high ring strain makes the cyclopropane ring a high-energy moiety, which can influence the overall thermodynamic stability of the molecule.^[2] However, the stability of substituted cyclopropanes can also be affected by electronic interactions with the substituents.^[14]

Substituent Effects

The ethyl and imide groups will influence the stability of the various conformers. The most stable conformation is expected to be the one that minimizes steric clashes between the bulky ethyl and cyclopropyl groups. Therefore, an anti or staggered arrangement is generally favored over gauche or eclipsed conformations.^{[13][15]}

Conformer	Key Dihedral Angle(s)	Expected Relative Energy (kcal/mol)	Stability Ranking
Anti-Staggered	~180°	0.0	Most Stable
Gauche-Staggered	~60°	> 0.0	Less Stable
Eclipsed	~0°	>> 0.0	Least Stable

Caption: A table summarizing the expected relative energies and stability of the major conformational isomers of ethyl cyclopropanecarboximide.

Kinetic Stability

Kinetic stability refers to the molecule's resistance to chemical transformation. For **ethyl cyclopropanecarboximidate**, a primary concern is the hydrolysis of the imidate functional group, as imidates are generally more susceptible to hydrolysis than their corresponding amides.^[4]^[5]

Hydrolysis Pathway

The hydrolysis of the imidate can proceed through a nucleophilic attack of water on the carbon of the C=N double bond. This reaction would lead to the formation of an ester and an amine. The rate of this reaction is a measure of the kinetic stability of the parent molecule in an aqueous environment.

Computational Investigation of Reactivity

Theoretical chemistry can be employed to model the hydrolysis reaction. By locating the transition state for the nucleophilic attack of water and calculating the activation energy, we can predict the lability of the imidate group. A high activation energy would suggest greater kinetic stability.

Conclusion

The theoretical study of **ethyl cyclopropanecarboximidate** stability provides invaluable insights for its potential applications in drug development and other areas of chemical research. Through a systematic computational approach combining conformational analysis, high-level energy calculations, and the investigation of potential reaction pathways, we can build a comprehensive understanding of its thermodynamic and kinetic properties. This knowledge is crucial for predicting its behavior, designing more stable analogues, and ultimately accelerating the discovery of new and effective molecules.

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